

# Titanium(IV) tridecoxide CAS number and safety data sheet (SDS)

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## Compound of Interest

Compound Name: *Titanium tetra(tridecan-1-olate)*

CAS No.: 71965-16-7

Cat. No.: B13775524

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## Technical Assessment: Titanium(IV) Tridecoxide Advanced Precursor for Controlled Sol-Gel Applications Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6][7][8]

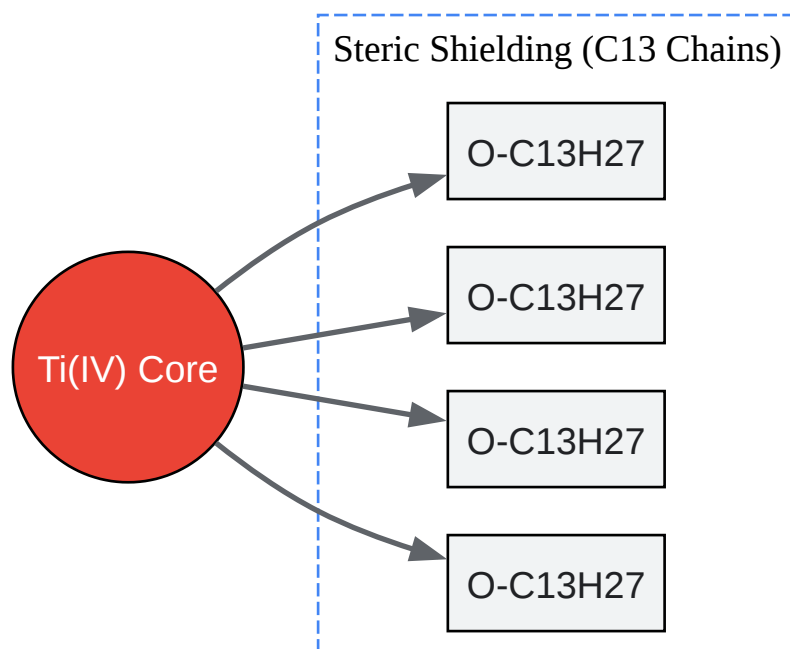
Titanium(IV) tridecoxide is a coordination complex consisting of a central titanium atom coordinated to four tridecyl alkoxide ligands. Its primary utility in drug development and materials science lies in its steric bulk and hydrophobicity, which significantly retard hydrolysis rates compared to lower alkoxides, allowing for precise control over particle nucleation and coating uniformity.

Parameter	Data / Specification
IUPAC Name	Titanium(IV) tetratridecan-1-olate
Common Name	Titanium Tridecoxide; Tetra-tridecyl Titanate
CAS Number	Not Listed (Custom Synthesis Category)
Molecular Formula	
Molecular Weight	~845.3 g/mol
Physical State	Viscous waxy solid or semi-solid paste (Predicted)
Solubility	Soluble in non-polar solvents (Hexane, Toluene, Chloroform); Reacts with alcohols.[1][2][3]
Hydrolysis Rate	Slow (Sterically hindered)

## Structural Visualization

The molecule adopts a tetrahedral geometry around the Ti(IV) center. The long

alkyl chains provide a hydrophobic shell, shielding the electropositive titanium core from nucleophilic attack (e.g., by water).



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Caption: Tetrahedral coordination of Titanium(IV) tridecoxide showing steric shielding by long alkyl chains.

## Synthesis Protocol (Alcoholysis)

Since Titanium(IV) tridecoxide is not a catalog item, it is synthesized via alcohol interchange (transesterification). This method is preferred over the chloride route (

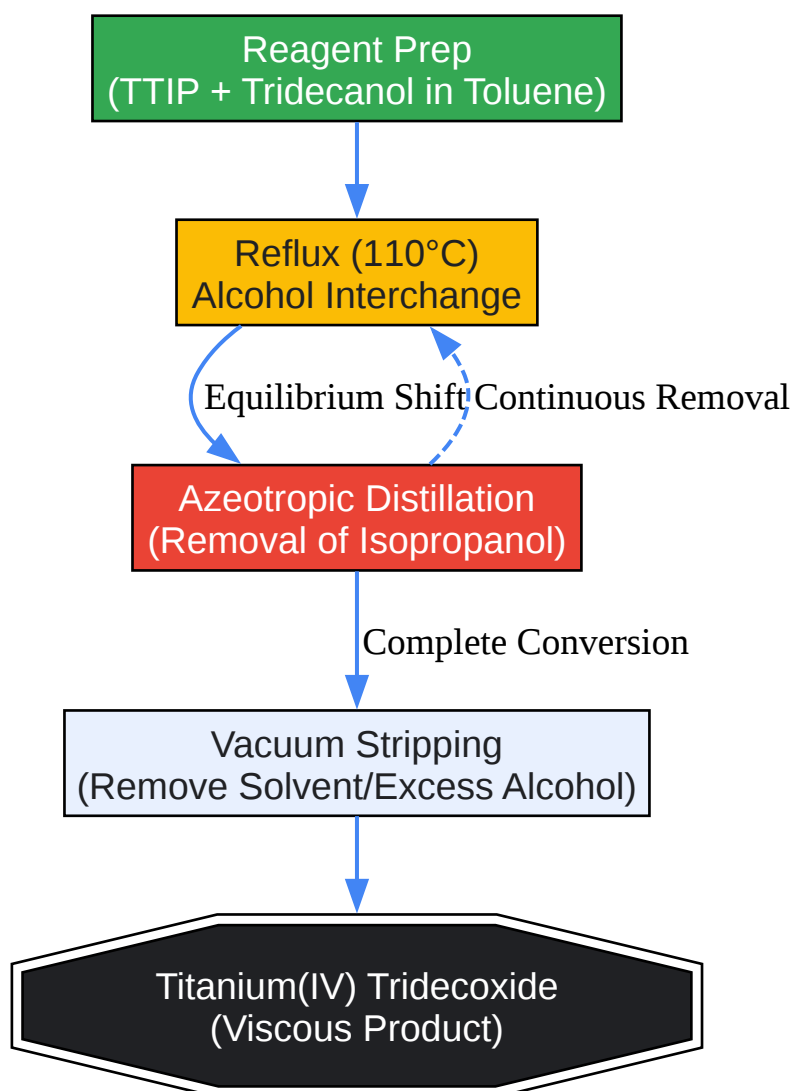
) to avoid chloride contamination in drug delivery systems.

## Reaction Mechanism

## Experimental Workflow

- Reagents:
  - Titanium(IV) Isopropoxide (TTIP) [CAS: 546-68-9] (99.9% purity).
  - 1-Tridecanol [CAS: 112-70-9] (Anhydrous).
  - Solvent: Anhydrous Toluene or Benzene (azeotropic removal agent).

- Apparatus:
  - 3-neck round bottom flask, Dean-Stark trap (or fractionation column), Nitrogen atmosphere.
- Procedure:
  - Charge: Add 1.0 eq of TTIP and 4.05 eq (slight excess) of 1-Tridecanol to the flask under .
  - Solvation: Dissolve in anhydrous toluene.
  - Reaction: Heat to reflux ( ). The reaction is driven to the right by the removal of the more volatile byproduct, Isopropanol (bp ).
  - Purification: Once the theoretical amount of Isopropanol is collected, strip the solvent and excess tridecanol under high vacuum ( Torr) at elevated temperature.
  - Validation: Verify completion via -NMR (disappearance of septet signal for isopropyl group).



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Caption: Synthesis workflow via transesterification driven by azeotropic distillation.

## Predicted Safety Data Sheet (SDS)

Hazard Classification: Derived from the properties of Titanium alkoxides and 1-Tridecanol.

Signal Word:WARNING

## Hazard Identification (GHS)

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]

- H410: Very toxic to aquatic life with long-lasting effects (Due to Tridecanol release).
- EUH014: Reacts violently with water (Hydrolysis releases heat and alcohol).

## Composition / Information on Ingredients

Component	CAS No.	Concentration	Hazard
Titanium(IV) Tridecoxide	Unassigned	>95%	Skin Irrit. 2; Eye Irrit. 2
1-Tridecanol (Residual)	112-70-9	<5%	Aquatic Acute 1

## First Aid Measures

- Inhalation: Move to fresh air. If hydrolysis occurs in lungs (due to moisture), titanium dioxide dust and tridecanol vapor may cause irritation.
- Skin Contact: Wash immediately with soap and water. Note: The compound hydrolyzes on skin moisture to deposit  
  
and release tridecanol (a mild irritant).
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses. Consult a physician.

## Fire-Fighting Measures

- Extinguishing Media: Dry chemical powder,  
  
, or dry sand. DO NOT USE WATER (causes hydrolysis and potential scattering of material).
- Specific Hazards: Combustion produces Titanium Dioxide (  
  
) dust and Carbon Monoxide.

## Handling and Storage

- Handling: Handle under inert atmosphere (Nitrogen/Argon). Avoid contact with moisture.[5]

- Storage: Store in tightly closed containers. Shelf life is limited by moisture ingress.

## Critical Applications in Drug Development

### Controlled Release Matrix Synthesis

Titanium tridecoxide is utilized when slow hydrolysis is critical. In the sol-gel encapsulation of active pharmaceutical ingredients (APIs), rapid hydrolysis (typical of Ti-Ethoxide) leads to inhomogeneity and "burst release" effects.

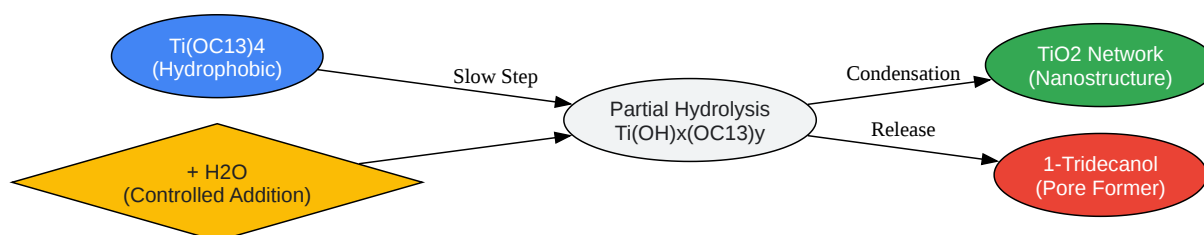
- Mechanism: The bulky

chains sterically hinder water approach, slowing the formation of the

network. This allows the API to distribute uniformly within the forming matrix.

## Surface Modification of Nanocarriers

Used to functionalize the surface of silica or lipid nanoparticles. The long alkyl chains render the surface highly hydrophobic, improving the loading efficiency of lipophilic drugs.



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Caption: Controlled hydrolysis pathway yielding TiO<sub>2</sub> matrix and Tridecanol byproduct.

## References

- Bradley, D. C., Mehrotra, R. C., & Gaur, D. P. (1978). Metal Alkoxides.[6] Academic Press. (Foundational text on the synthesis of higher alkoxides via alcoholysis).

- Sigma-Aldrich. (2024). Safety Data Sheet: Titanium(IV) Isopropoxide. [Link](#) (Source for precursor hazard extrapolation).
- PubChem. (2024).[1][3][7] 1-Tridecanol Compound Summary. [Link](#) (Source for hydrolysis product toxicity data).
- Brinker, C. J., & Scherer, G. W. (2013). Sol-Gel Science: The Physics and Chemistry of Sol-Gel Processing. Academic Press. (Mechanism of steric hindrance in alkoxide hydrolysis).

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## Sources

- 1. 塩化チタン(IV) ReagentPlus®, 99.9% trace metals basis | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. CAS Common Chemistry [[commonchemistry.cas.org](https://commonchemistry.cas.org)]
- 3. Titanium(IV) ethoxide technical grade 3087-36-3 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 4. Titanium (IV) t-Butoxide - ProChem, Inc. [[prochemonline.com](https://prochemonline.com)]
- 5. 7550-45-0 CAS MSDS (Titanium tetrachloride) Melting Point Boiling Point Density CAS Chemical Properties [[chemicalbook.com](https://chemicalbook.com)]
- 6. researchgate.net [[researchgate.net](https://researchgate.net)]
- 7. 正丙醇钛 98% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
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